

An In-depth Technical Guide to the Solubility and Stability Profile of Amoxicillin

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Compound of Interest

Compound Name: Sarmoxicillin

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Amoxicillin is a broad-spectrum, β -lactam antibiotic widely used for the treatment of a variety of bacterial infections.[1] Its efficacy is intrinsically linked to its physicochemical properties, primarily its solubility and stability, which influence its formulation, bioavailability, and therapeutic outcomes. This technical guide provides a comprehensive overview of the solubility and stability profile of Amoxicillin, intended to serve as a resource for researchers, scientists, and professionals involved in drug development and formulation.

Solubility Profile

The solubility of Amoxicillin is a critical parameter influencing its absorption and formulation development. It is a polar molecule, and its solubility is significantly affected by pH and temperature.

Aqueous Solubility

Amoxicillin is sparingly soluble in water.[2] The aqueous solubility is highly dependent on the pH of the medium due to the presence of ionizable functional groups: a carboxylic acid ($pK_{a1} \approx 2.7$), an amino group ($pK_{a2} \approx 7.4$), and a phenolic hydroxyl group ($pK_{a3} \approx 9.6$).[3] This amphoteric nature results in a U-shaped pH-solubility profile, with the lowest solubility observed at its isoelectric point.[4]

Table 1: Aqueous Solubility of Amoxicillin as a Function of pH and Temperature

pH	Temperature (°C)	Solubility (mg/mL)	Reference
5.0	25	~4.0	[5]
7.4	Not Specified	0.0107	[2]
2-8	25-100	Stable in solution up to 60°C	[6]

Solubility in Organic Solvents

Amoxicillin exhibits limited solubility in most organic solvents.

Table 2: Solubility of Amoxicillin in Various Solvents

Solvent	Solubility	Reference
Water	1 g in ~370 mL	[2]
Methanol	1 g in ~330 mL	[2]
Ethanol	1 g in ~2000 mL	[2]
Acetone	Insoluble	[7]
Chloroform	Insoluble	[8]

Stability Profile

The stability of Amoxicillin is a crucial factor for its storage, formulation, and therapeutic efficacy. The primary route of degradation is the hydrolysis of the β -lactam ring, which leads to a loss of antibacterial activity.[3]

pH-Dependent Stability

Amoxicillin is most stable in the pH range of 4 to 6.[9] The rate of hydrolysis increases significantly in both acidic and alkaline conditions.

- Acidic Conditions (pH < 4): Under acidic conditions, the primary degradation product is Amoxicilloic acid.[3]
- Alkaline Conditions (pH > 8): In alkaline solutions, Amoxicillin can degrade into various products, including Amoxicilloic acid and piperazine-2,5-dione derivatives.[10]

Temperature-Dependent Stability

The degradation of Amoxicillin is accelerated at higher temperatures. For reconstituted oral suspensions, refrigeration (2-8 °C) is recommended to maintain stability over the treatment period.[11]

Table 3: Temperature-Dependent Degradation of Amoxicillin

Temperature	Conditions	Observations	Reference
2-8 °C	Reconstituted Suspension	Lowest level of degradation over 7 days.	[12]
20-25 °C	Capsules	Stable for 14 days when protected from moisture.	[12]
> 60 °C	Aqueous Solution	Decomposition occurs.	[6]

Photostability

Exposure to UV light can lead to the degradation of Amoxicillin, especially in the presence of oxygen.[6] Formulations should be protected from light to maintain their potency.

Experimental Protocols

Determination of Aqueous Solubility (Shake-Flask Method)

This protocol outlines the widely accepted shake-flask method for determining the equilibrium solubility of a compound.[13][14]

Methodology:

- **Preparation of Saturated Solution:** Add an excess amount of Amoxicillin powder to a known volume of the desired aqueous buffer (of a specific pH) in a sealed flask.
- **Equilibration:** Agitate the flask at a constant temperature for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.
- **Phase Separation:** After equilibration, allow the suspension to settle. Separate the saturated solution from the excess solid by centrifugation and/or filtration using a chemically inert filter (e.g., 0.45 μm PTFE).
- **Quantification:** Analyze the concentration of Amoxicillin in the clear, saturated filtrate using a validated analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV detection.[\[15\]](#)
- **Data Analysis:** The determined concentration represents the equilibrium solubility of Amoxicillin under the tested conditions.

Determination of Stability (HPLC Method)

A stability-indicating HPLC method is essential for quantifying the active pharmaceutical ingredient (API) and its degradation products over time.[\[16\]](#)[\[17\]](#)

Methodology:

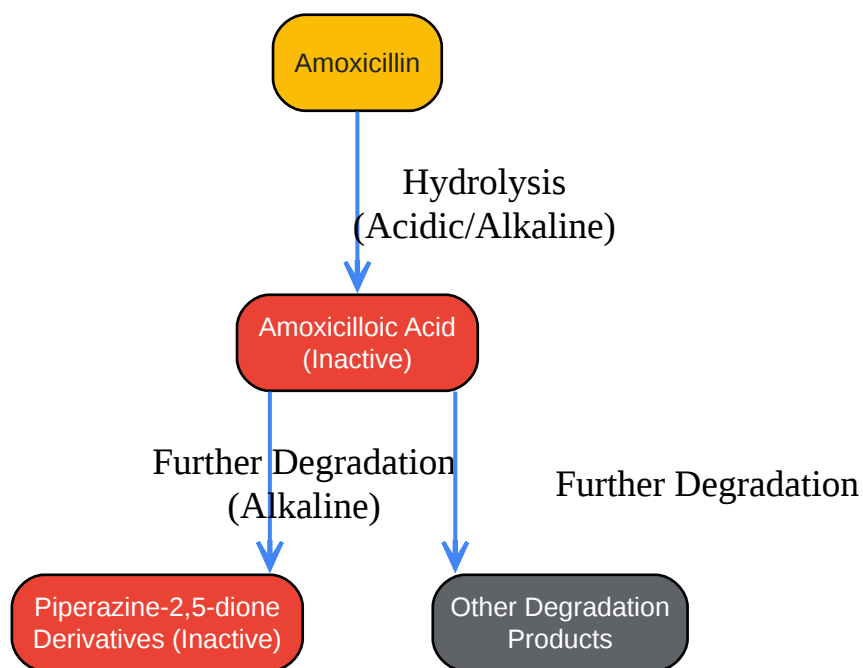
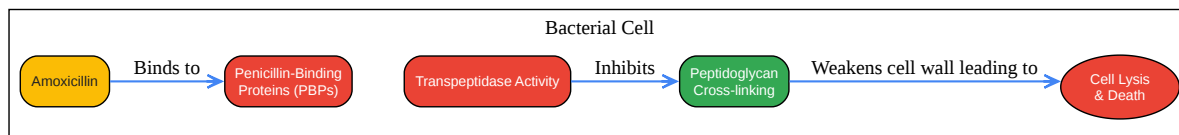
- **Sample Preparation:** Prepare solutions of Amoxicillin in the desired media (e.g., different pH buffers, water) at a known concentration.
- **Stress Conditions:** Subject the prepared solutions to various stress conditions, including different temperatures (e.g., 4°C, 25°C, 40°C), pH values, and light exposure (as per ICH guidelines).
- **Time-Point Sampling:** At predetermined time intervals, withdraw aliquots from each stressed sample.
- **HPLC Analysis:**

- **Chromatographic Conditions:** Utilize a reverse-phase C18 column with a suitable mobile phase (e.g., a mixture of phosphate buffer and acetonitrile) at a specific flow rate. Detection is typically performed using a UV detector at an appropriate wavelength (e.g., 230 nm).
- **Quantification:** Inject the samples into the HPLC system. The concentration of Amoxicillin and its degradation products are determined by comparing their peak areas to those of a standard calibration curve.
- **Data Analysis:** Plot the concentration of Amoxicillin as a function of time for each stress condition to determine the degradation kinetics and calculate parameters such as the degradation rate constant and shelf-life (t_{90}).

Signaling and Degradation Pathways

Mechanism of Action

Amoxicillin exerts its bactericidal effect by inhibiting the synthesis of the bacterial cell wall.^[1]
^[18]



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